

Application Notes and Protocols: Allura Red AC in Pharmaceutical Tablet Coating

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Red 2

Cat. No.: B1170439

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Allura Red AC (also known as FD&C Red No. 40) as a coloring agent in pharmaceutical tablet film coating. This document outlines the material's properties, regulatory status, a detailed experimental protocol for its application, and methods for quality control.

Introduction to Allura Red AC in Tablet Coating

Allura Red AC is a synthetic monoazo dye widely used in the pharmaceutical, food, and cosmetic industries to impart a consistent and vibrant red color to products.^[1] In pharmaceutical tablet manufacturing, a uniform and appealing color is crucial for product identification, brand recognition, and patient compliance. Allura Red AC is favored for its high tinctorial strength, good water solubility, and stability across a range of processing conditions.^[2] It is typically used in the form of a soluble salt or as an aluminum lake for greater stability in certain formulations.

Key Attributes:

- Appearance: Dark red powder or granules.^[2]
- Solubility: Freely soluble in water, insoluble in ethanol.^[2]

- Regulatory Status: Approved for use in drugs by major regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Food Safety Authority (EFSA).

Quantitative Data Summary

The following tables summarize key specifications and typical parameters associated with the use of Allura Red AC in tablet film coating.

Table 1: Physicochemical Properties of Allura Red AC

Property	Value
Chemical Name	Disodium 6-hydroxy-5-(2-methoxy-5-methyl-4-sulfonato-phenylazo)-2-naphthalenesulfonate
C.A.S. Number	25956-17-6
Molecular Formula	C ₁₈ H ₁₄ N ₂ Na ₂ O ₈ S ₂
Molecular Weight	496.43 g/mol
Maximum Absorbance (in water)	~501 nm
Purity (Total Coloring Matters)	Not less than 85%

Table 2: Representative Film Coating Suspension Formulation

Component	Function	Representative Concentration (% w/w of final suspension)
Purified Water	Solvent	80.0 - 85.0
Film-Forming Polymer (e.g., HPMC)	Film Former	10.0 - 15.0
Plasticizer (e.g., PEG 400)	Flexibility	1.0 - 2.0
Allura Red AC Aluminum Lake	Colorant	0.5 - 2.0
Opacifier (e.g., Titanium Dioxide)	Opacity	1.0 - 3.0
Anti-adherent (e.g., Talc)	Reduces Sticking	0.5 - 1.5

Table 3: Illustrative Impact of Allura Red AC Concentration on Tablet Quality Attributes

Allura Red AC Lake Concentration (% w/w of coating)	Color Uniformity (ΔE^*)	Friability (% loss)	Hardness (N)	Dissolution (% release at 30 min)
0.5%	< 2.0	< 0.5%	95 $\pm$ 5	> 85%
1.0%	< 1.5	< 0.5%	96 $\pm$ 5	> 85%
2.0%	< 1.0	< 0.5%	94 $\pm$ 6	> 85%

(Note: Data are illustrative and will vary based on the full formulation, tablet core properties, and processing parameters.)

Experimental Protocols

This section provides a detailed methodology for the preparation of a film coating suspension containing Allura Red AC and its application to tablet cores.

Preparation of Allura Red AC Film Coating Suspension

This protocol describes the preparation of a 1 kg batch of a 15% solids content aqueous film coating suspension.

Materials and Equipment:

- Purified Water: 850 g
- HPMC (e.g., Pharmacoat® 606): 100 g
- Polyethylene Glycol (PEG) 400: 15 g
- Allura Red AC Aluminum Lake: 15 g
- Titanium Dioxide: 15 g
- Talc: 5 g
- Variable-speed overhead mixer with a propeller stirrer
- Mixing vessel (capacity of at least 1.5 L)
- Analytical balance

Procedure:

- Weigh 850 g of purified water into the mixing vessel.
- Position the propeller stirrer in the center of the vessel, close to the bottom.
- Start the mixer and adjust the speed to create a vortex without drawing air into the liquid.
- Slowly and steadily add the HPMC to the vortex.

- Once the HPMC is dispersed, add the PEG 400 to the suspension.
- In a separate container, pre-blend the Allura Red AC Aluminum Lake, titanium dioxide, and talc.
- Gradually add the blended powders to the vortex of the main suspension.
- After all components have been added, reduce the mixer speed to a gentle agitation that prevents settling.
- Continue mixing for a minimum of 45 minutes to ensure complete hydration of the polymer and uniform dispersion of the solids.
- The resulting suspension is now ready for the coating process.

Tablet Film Coating Process

This protocol outlines the steps for applying the prepared Allura Red AC suspension to a batch of placebo tablets using a perforated pan coater.

Equipment and Parameters:

- Perforated pan coater
- Spray gun system
- Exhaust system
- Tablet batch size: 2 kg
- Inlet Air Temperature: 60-70°C
- Tablet Bed Temperature: 40-45°C
- Pan Speed: 10-15 rpm
- Spray Rate: 10-20 g/min
- Atomizing Air Pressure: 1.5-2.5 bar

Procedure:

- Pre-heat the tablet bed to the target temperature of 40-45°C.
- Once the target temperature is reached, begin the coating process by starting the pan rotation and the spray of the coating suspension.
- Continuously monitor the process parameters and make adjustments as necessary to maintain the target tablet bed temperature and a good fluidization of the tablets.
- Continue the spraying process until the desired weight gain (typically 2-4% of the initial tablet core weight) is achieved.
- Once the target weight gain is reached, stop the spray and continue to rotate the tablets in the pan with the inlet air on for a 5-10 minute drying/curing phase.
- After the drying phase, turn off the heat and allow the tablets to cool to room temperature while the pan is still rotating.
- Discharge the coated tablets for quality control testing.

Quality Control of Allura Red AC Coated Tablets

A series of tests should be performed to ensure the quality and consistency of the final coated tablets.

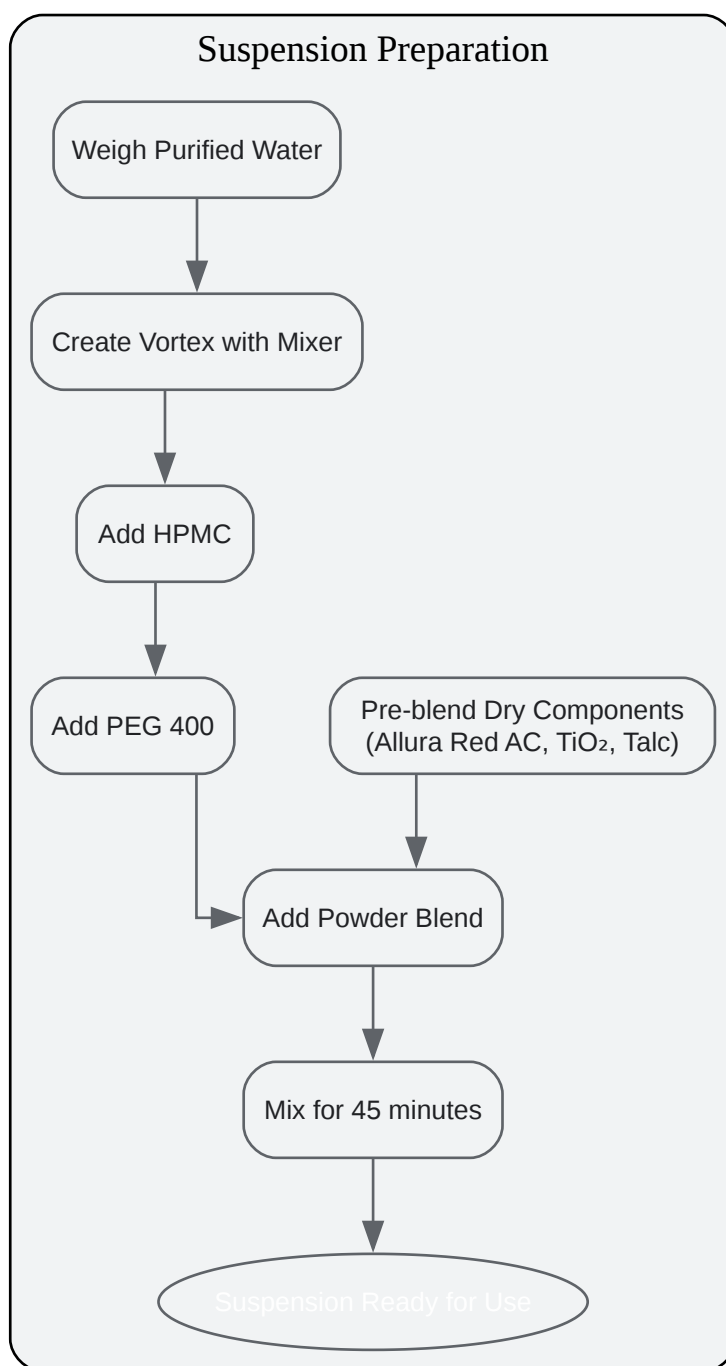
Tests:

- **Appearance:** Visually inspect for uniform color, absence of defects (e.g., cracking, peeling, twinning), and a smooth surface.
- **Weight Gain:** Determine the average weight of a sample of coated tablets and compare it to the average weight of the uncoated cores to calculate the percent weight gain.
- **Color Uniformity:** Use a colorimeter to measure the Lab* values of a representative sample of tablets to quantitatively assess color consistency.

- **Friability:** Test the coated tablets in a friabilator to ensure the coating provides sufficient protection against mechanical stress (typically <0.8% weight loss is acceptable).
- **Disintegration Time:** Determine the time it takes for the coated tablets to disintegrate in a specified medium to ensure the coating does not impede drug release.
- **Dissolution:** Perform dissolution testing to confirm that the drug release profile from the coated tablet meets the product specification.

Visualizations

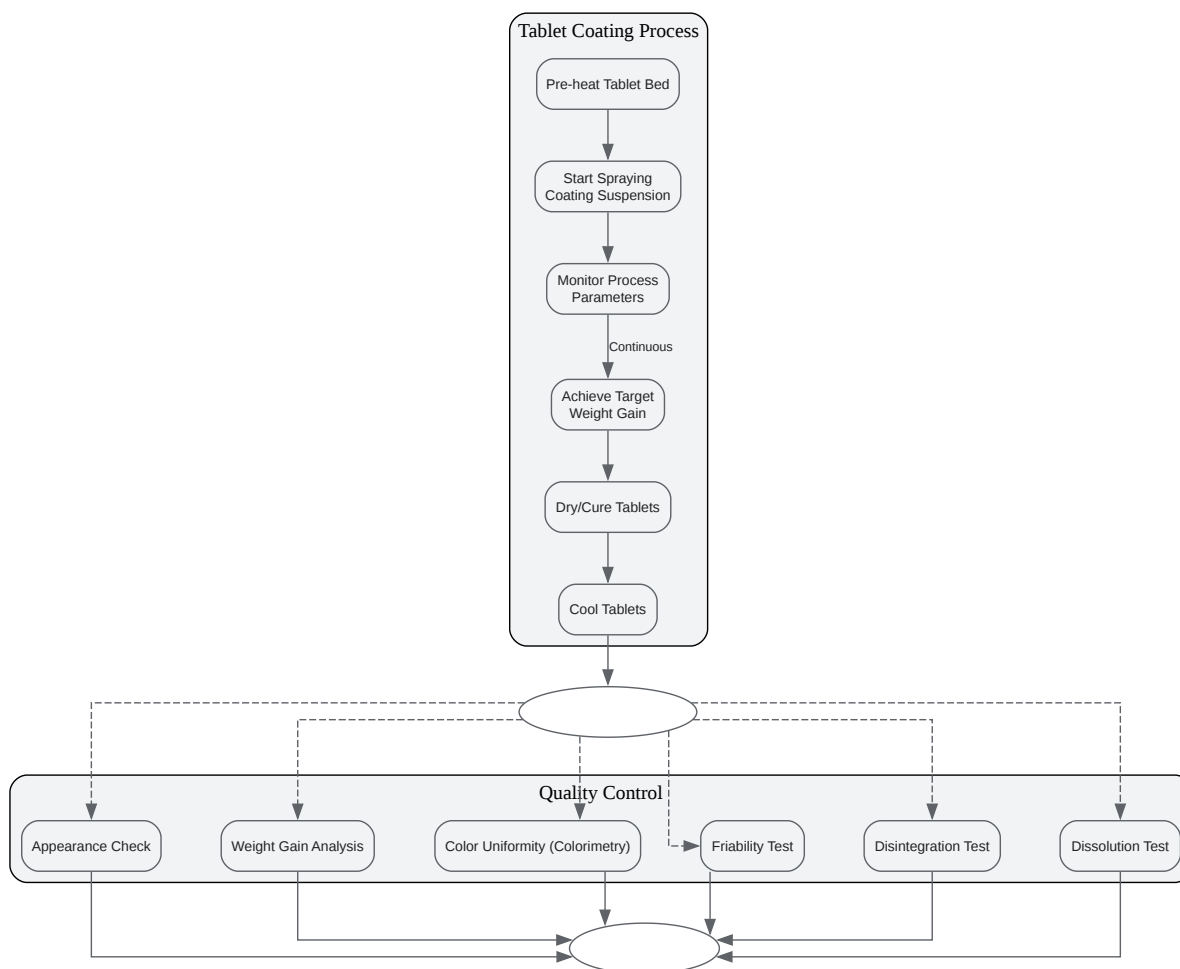
Workflow for Preparation of Allura Red AC Coating Suspension



[Click to download full resolution via product page](#)

Caption: Workflow for preparing the film coating suspension.

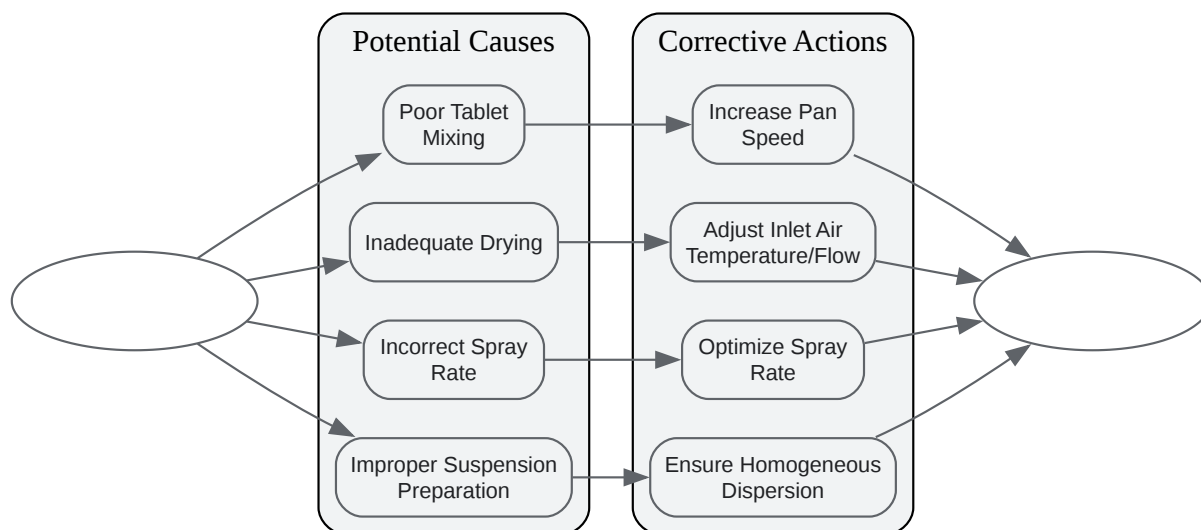
Experimental Workflow for Tablet Coating and Quality Control



[Click to download full resolution via product page](#)

Caption: Workflow for tablet coating and quality control.

Troubleshooting Logic for Color Variation



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for color variation issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Extraction, Analytical and Advanced Methods for Detection of Allura Red AC (E129) in Food and Beverages Products - PMC [pmc.ncbi.nlm.nih.gov]
- 2. openknowledge.fao.org [openknowledge.fao.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Allura Red AC in Pharmaceutical Tablet Coating]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170439#application-of-allura-red-ac-in-pharmaceutical-tablet-coating]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com